

# Solubility Profile of Nickel Ammonium Sulfate: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Nickel ammonium sulfate

Cat. No.: B093414

[Get Quote](#)

## Introduction

**Nickel ammonium sulfate**,  $((\text{NH}_4)_2\text{Ni}(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O})$ , a double salt of nickel sulfate and ammonium sulfate, is a crystalline solid with significant applications in electroplating and as a laboratory reagent.[1] A thorough understanding of its solubility characteristics in both aqueous and organic media is paramount for its effective utilization in various scientific and industrial applications, including drug development where nickel-containing compounds are investigated for their therapeutic potential. This technical guide provides a comprehensive overview of the solubility of **nickel ammonium sulfate**, detailing its behavior in different solvent systems, the influence of environmental factors such as temperature and pH, and standardized methodologies for solubility determination.

## Aqueous Solubility

**Nickel ammonium sulfate** is highly soluble in water.[2] Its solubility is significantly dependent on temperature, increasing substantially as the temperature rises. This positive correlation between temperature and solubility is a key characteristic for processes such as recrystallization for purification.

## Quantitative Solubility Data in Water

The following table summarizes the solubility of **nickel ammonium sulfate** hexahydrate in water at various temperatures.

Temperature (°C)	Solubility ( g/100 mL)
0	1.6 (anhydrous)
10	4.0 (anhydrous)
20	6.5 (anhydrous), 10.4 (hexahydrate)[3][4]
70	21.8 (anhydrous)
80	30.0 (hexahydrate)[4]

Note: The data is presented for both the anhydrous and hexahydrate forms as cited in the literature.

## Influence of pH on Aqueous Solubility

The aqueous solution of **nickel ammonium sulfate** is acidic.[5][6] The solubility of salts containing anions of weak acids or cations that can form hydroxide precipitates can be significantly influenced by the pH of the solution.[7][8] For **nickel ammonium sulfate**, the nickel(II) ion ( $\text{Ni}^{2+}$ ) can react with hydroxide ions ( $\text{OH}^-$ ) to form nickel(II) hydroxide ( $\text{Ni}(\text{OH})_2$ ), which has low solubility in water.

While specific quantitative data on the effect of pH on **nickel ammonium sulfate** solubility is not readily available in the reviewed literature, general chemical principles suggest that in acidic solutions (low pH), the formation of nickel hydroxide is suppressed, thus favoring the dissolution of **nickel ammonium sulfate**. Conversely, in basic solutions (high pH), the increased concentration of hydroxide ions would promote the precipitation of nickel(II) hydroxide, thereby reducing the overall solubility of **nickel ammonium sulfate**. [9][10]

## Solubility in Organic Solvents

The solubility of **nickel ammonium sulfate** in organic solvents is generally low, particularly in non-polar solvents. This is consistent with the principle that ionic compounds are more soluble in polar solvents.

## Qualitative and Limited Quantitative Solubility in Organic Solvents

The following table summarizes the available information on the solubility of **nickel ammonium sulfate** in various organic solvents.

Solvent	Solvent Type	Solubility	Reference(s)
Ethanol	Polar Protic	Insoluble	[1][3]
Acetone	Polar Aprotic	Insoluble	[3]
Methanol	Polar Protic	Limited solubility of Nickel Sulfate (0.11% w/t at 35°C) suggests low solubility for the double salt.	[11]
Dimethylformamide (DMF)	Polar Aprotic	Nickel(II) chloride forms solvato-complexes, suggesting potential for some solubility or interaction.	[12]
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	Nickel(II) chloride forms solvato-complexes, suggesting potential for some solubility or interaction.	[12][13]

The insolubility in polar protic solvents like ethanol suggests that the lattice energy of the salt is significantly higher than the solvation energy provided by these organic solvents. While quantitative data is scarce for polar aprotic solvents like DMF and DMSO, the ability of other nickel salts to form complexes with these solvents indicates a potential for at least partial solubility, which would need to be determined experimentally.[12][13]

## Experimental Protocols for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of **nickel ammonium sulfate** in a given solvent, based on established methods such as those outlined

by ASTM.[14][15][16]

## Gravimetric Method for Aqueous and Organic Solvents

This method is suitable for determining the solubility of a solid in a liquid when the solid is non-volatile.

### 4.1.1. Materials and Equipment

- **Nickel Ammonium Sulfate**
- Solvent of interest (e.g., deionized water, ethanol)
- Thermostatically controlled water bath or incubator
- Analytical balance
- Volumetric flasks
- Erlenmeyer flasks with stoppers
- Filtration apparatus (e.g., syringe filters, vacuum filtration)
- Drying oven
- Desiccator

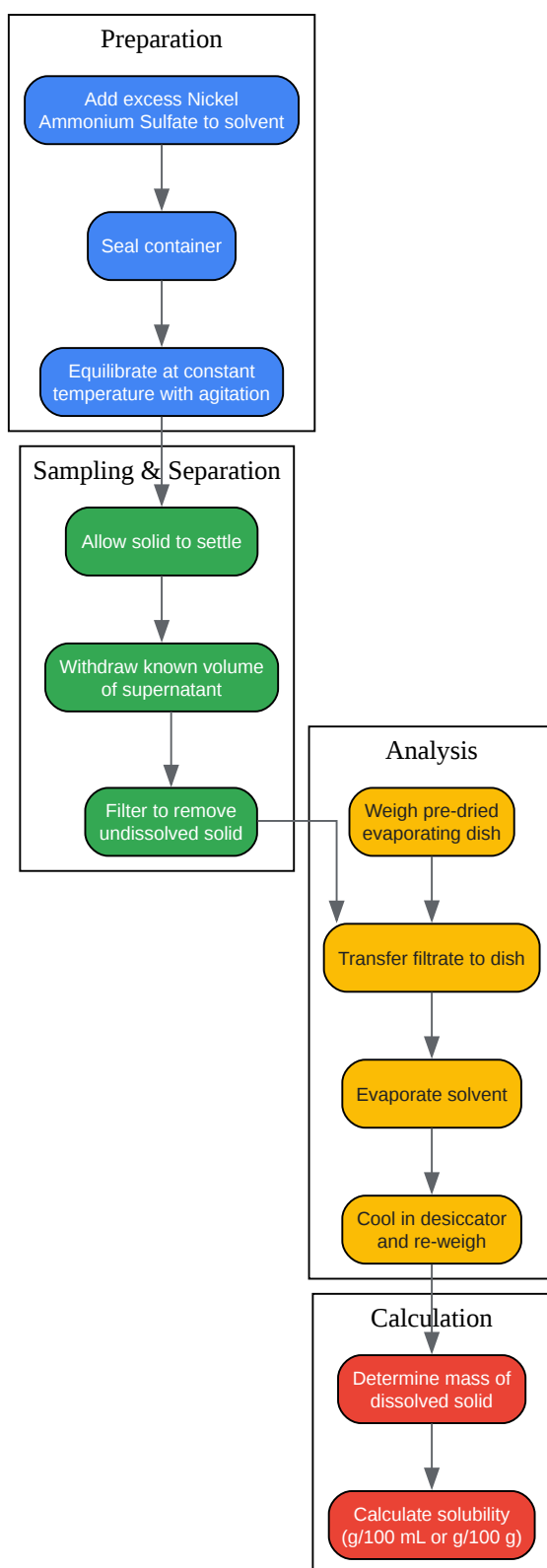
### 4.1.2. Procedure

- Preparation of Saturated Solution:
  - Add an excess amount of **nickel ammonium sulfate** to a known volume of the solvent in an Erlenmeyer flask. The excess solid ensures that the solution becomes saturated.
  - Seal the flask to prevent solvent evaporation.
  - Place the flask in a thermostatically controlled water bath set to the desired temperature.

- Agitate the mixture for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Withdrawal and Filtration:
  - Allow the undissolved solid to settle.
  - Carefully withdraw a known volume of the supernatant using a pre-heated or pre-cooled pipette to the experimental temperature to avoid precipitation or further dissolution.
  - Immediately filter the withdrawn sample using a filter medium appropriate for the solvent to remove all undissolved solid particles.
- Solvent Evaporation and Mass Determination:
  - Transfer the filtered, saturated solution to a pre-weighed, dry evaporating dish.
  - Carefully evaporate the solvent in a drying oven at a temperature that does not cause decomposition of the **nickel ammonium sulfate**.
  - Once the solvent is completely evaporated, cool the dish in a desiccator to room temperature.
  - Weigh the evaporating dish with the dry residue.
- Calculation of Solubility:
  - The mass of the dissolved **nickel ammonium sulfate** is the difference between the final mass of the dish with the residue and the initial mass of the empty dish.
  - Solubility is then calculated as grams of solute per 100 mL or 100 g of solvent.

## Visualizations

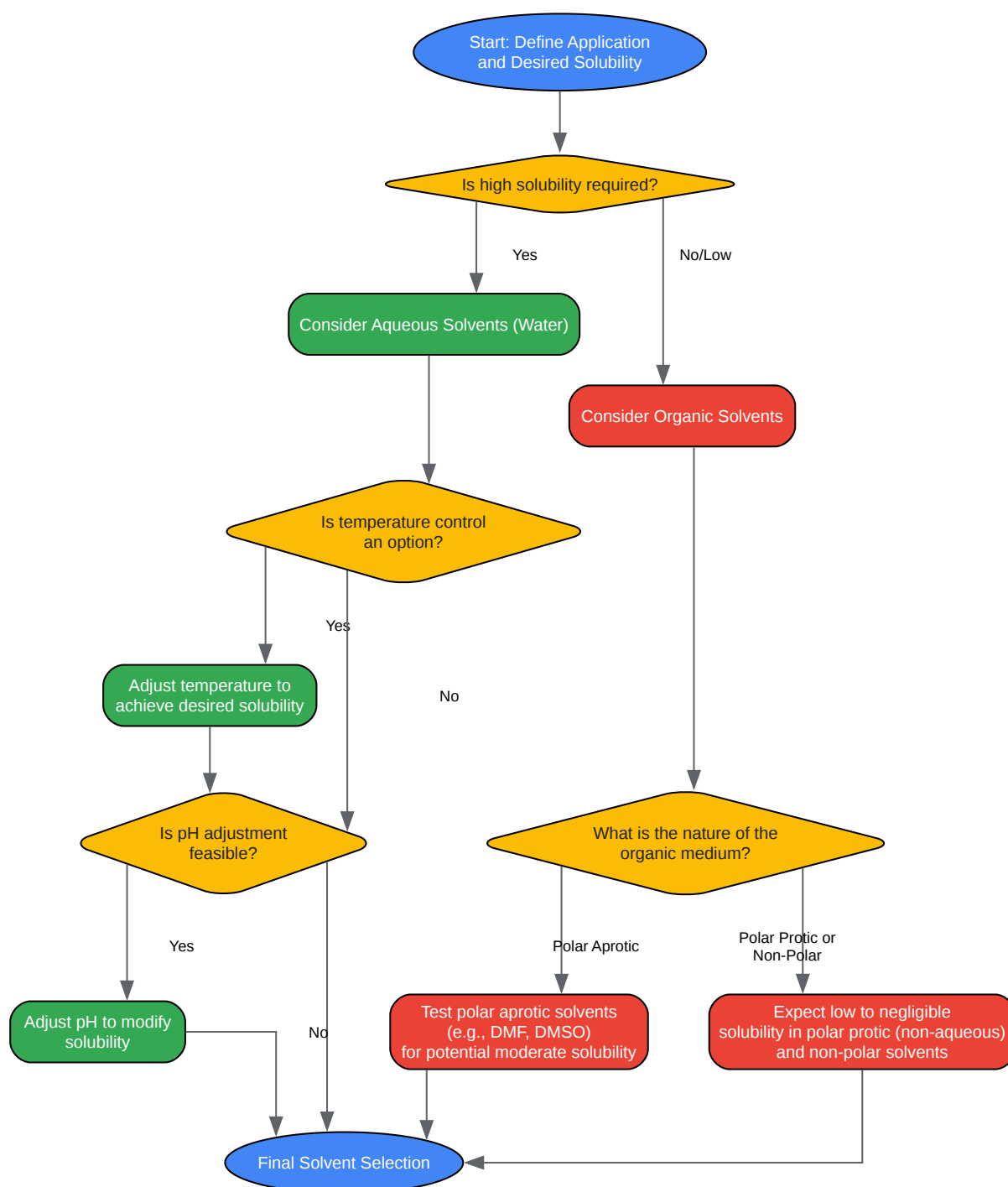
### Experimental Workflow for Solubility Determination



[Click to download full resolution via product page](#)

Caption: Experimental workflow for determining the solubility of **Nickel Ammonium Sulfate**.

## Solvent Selection Logic



[Click to download full resolution via product page](#)

Caption: Logical flowchart for selecting a suitable solvent for **Nickel Ammonium Sulfate**.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. laboratorynotes.com [laboratorynotes.com]
- 2. chemiis.com [chemiis.com]
- 3. Nickel-ammonium sulfate - Crystal growing [en.crystals.info]
- 4. Sulfuric acid, ammonium nickel(2+) salt (2:2:1) | H8N2NiO8S2 | CID 27455 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. echemi.com [echemi.com]
- 6. NICKEL AMMONIUM SULFATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. Does pH affect solubility? | AAT Bioquest [aatbio.com]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. Nickel Sulfate | NiSO4 | CID 24586 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. Solubility of d-Element Salts in Organic and Aqueous-Organic Solvents: VII. Structure of Nickel Chloride Solvatocomplexes | Semantic Scholar [semanticscholar.org]
- 13. researchgate.net [researchgate.net]
- 14. store.astm.org [store.astm.org]
- 15. webstore.ansi.org [webstore.ansi.org]
- 16. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Solubility Profile of Nickel Ammonium Sulfate: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b093414#nickel-ammonium-sulfate-solubility-in-aqueous-and-organic-solvents]



**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)